

# Probing Metabolic Pathways with UCK2 Inhibitor-2: Application Notes and Protocols

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## Compound of Interest

Compound Name: UCK2 Inhibitor-2

Cat. No.: B1682685

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## Introduction

Uridine-cytidine kinase 2 (UCK2) is a key enzyme in the pyrimidine salvage pathway, catalyzing the phosphorylation of uridine and cytidine to their respective monophosphates, UMP and CMP.[1][2][3][4] This pathway is crucial for the synthesis of nucleotides required for DNA and RNA production.[4][5] In many cancer cells, there is an increased reliance on the pyrimidine salvage pathway to sustain rapid proliferation, making UCK2 a compelling target for therapeutic intervention.[1][2][5][6] **UCK2 Inhibitor-2** is a valuable tool for studying the metabolic and non-metabolic roles of UCK2 in both normal and diseased states. This document provides detailed application notes and protocols for utilizing **UCK2 Inhibitor-2** in your research.

## UCK2 Inhibitor-2

**UCK2 Inhibitor-2** is a non-competitive inhibitor of human uridine-cytidine kinase 2.[1][2][3][5] Its utility lies in its ability to specifically block the pyrimidine salvage pathway, allowing for the investigation of its downstream effects on cellular metabolism and signaling.

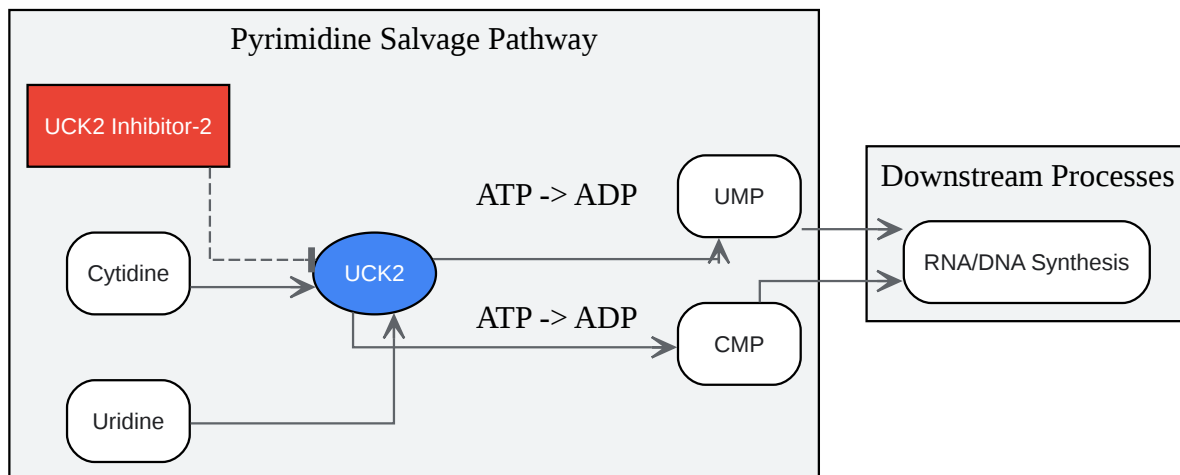
## Quantitative Data

The following table summarizes the key quantitative data for **UCK2 Inhibitor-2** and other relevant UCK2 inhibitors for comparative purposes.

Inhibitor	Type	Target	IC50	Ki	Cell-Based Activity	Reference
UCK2 Inhibitor-2	Non-competitive	Human UCK2	3.8 $\mu$ M	-	52% inhibition of uridine salvage in K562 cells at 50 $\mu$ M	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
UCK2 Inhibitor-3	Non-competitive	Human UCK2	16.6 $\mu$ M	-	-	<a href="#">[8]</a>
Flavokawain B	-	UCK2	-	618.12 nM	Reduction in ADP production in HT-29 cell lysate	<a href="#">[9]</a>
Alpinetin	-	UCK2	-	321.38 nM	Reduction in ADP production in HT-29 cell lysate	<a href="#">[9]</a>

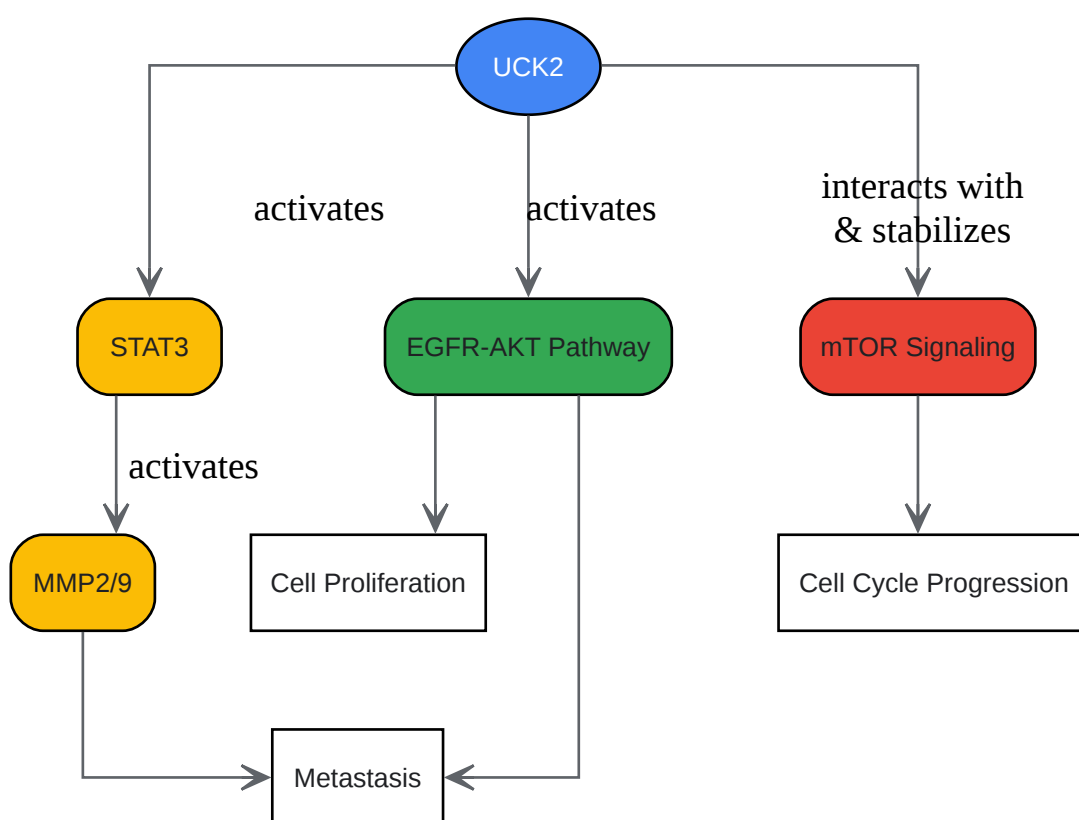
## Signaling Pathways Involving UCK2

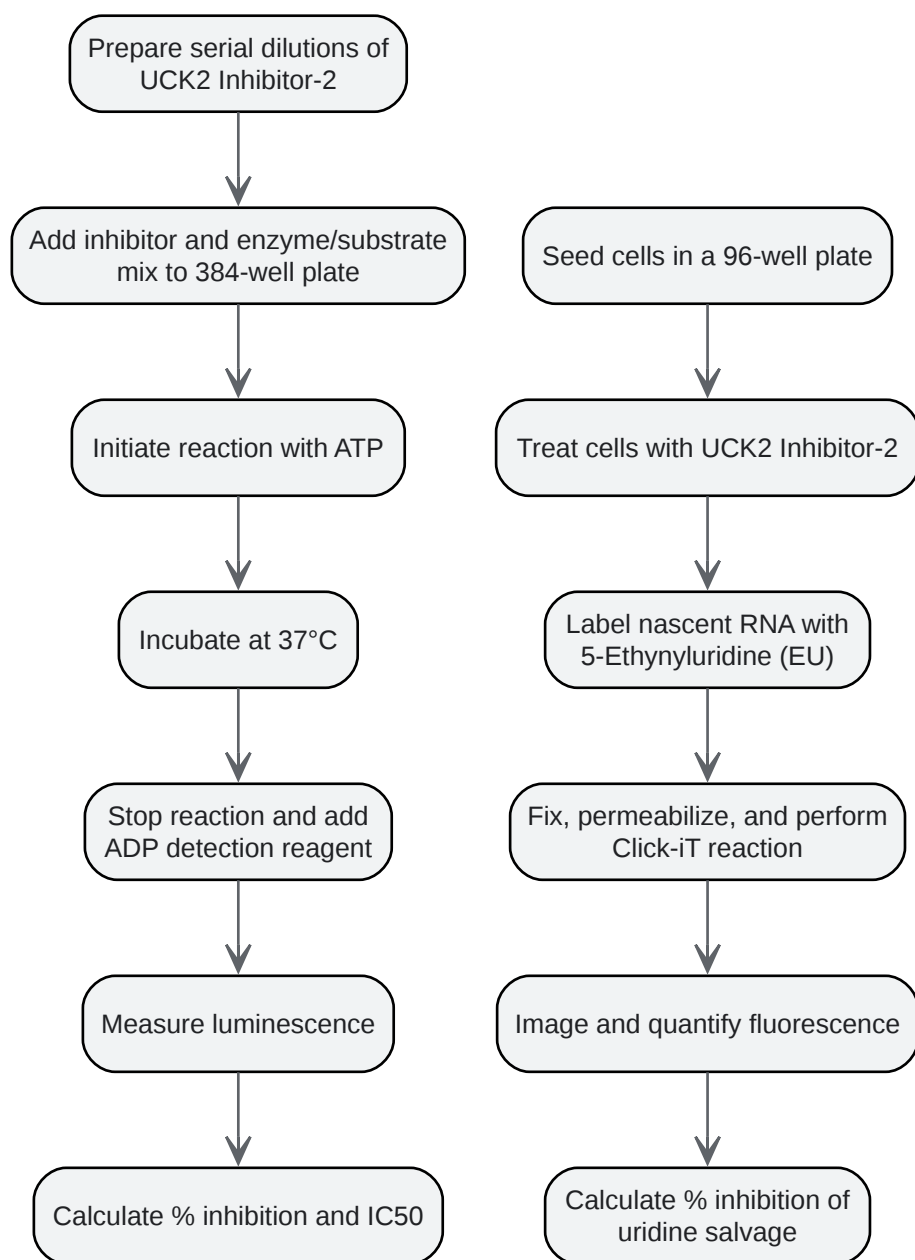
UCK2 has been shown to be involved in several signaling pathways that are critical for cell proliferation, survival, and metastasis. **UCK2 Inhibitor-2** can be used to probe the role of the pyrimidine salvage pathway in these processes.



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**Diagram 1:** UCK2's role in the pyrimidine salvage pathway.





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